

N,N'-Bis(2-aminoethyl)-1,3-propanediamine safety data sheet

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Compound of Interest

Compound Name: *N,N'-Bis(2-aminoethyl)-1,3-propanediamine*

Cat. No.: *B1194178*

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An In-depth Technical Guide to the Safety of N,N'-Bis(2-aminoethyl)-1,3-propanediamine

This technical guide provides a comprehensive overview of the safety information for **N,N'-Bis(2-aminoethyl)-1,3-propanediamine**, a chemical compound used in various research and industrial applications.[1] The information is compiled from various safety data sheets (SDS) to ensure a thorough understanding of its properties and associated hazards for researchers, scientists, and drug development professionals.

Chemical Identification

This section provides the fundamental identification details for **N,N'-Bis(2-aminoethyl)-1,3-propanediamine**.

Identifier	Value
Chemical Name	N,N'-Bis(2-aminoethyl)-1,3-propanediamine
CAS Number	4741-99-5[1][2][3][4][5][6][7][8]
EC Number	225-254-1[2]
Molecular Formula	C7H20N4[6][9]
Molecular Weight	160.26 g/mol [6][10][9]
Synonyms	1,3-Bis(2-aminoethylamino)propane, 1,4,8,11-Tetraazaundecane, 3,7-Diaza-1,9-nonanediamine[10]
InChI Key	UWMHHZFHBCYGCV-UHFFFAOYSA-N

Hazard Identification and Classification

N,N'-Bis(2-aminoethyl)-1,3-propanediamine is classified as a hazardous chemical.[5]

Hazard Classification	Category
Skin Corrosion/Irritation	Category 1B/1C[9]
Serious Eye Damage/Eye Irritation	Category 1

GHS Pictograms:

GHS05: Corrosion

Signal Word: Danger[2][3][5]

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[2][3][8][9]
- H318: Causes serious eye damage.[2]

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the table below, outlining measures to prevent exposure and proper response in case of an incident.[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[8\]](#)

Code	Precaution
P260	Do not breathe dust/fume/gas/mist/vapours/spray. [2] [3]
P264	Wash skin thoroughly after handling. [2] [3]
P280	Wear protective gloves/protective clothing/eye protection/face protection. [2] [3] [8]
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. [2] [3] [8]
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. [2]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [3]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [2] [3]
P310	Immediately call a POISON CENTER or doctor/physician. [2]
P363	Wash contaminated clothing before reuse. [3] [8]
P405	Store locked up. [2] [3]
P501	Dispose of contents/container to an approved waste disposal plant. [3] [8]

Physical and Chemical Properties

This section details the physical and chemical properties of **N,N'-Bis(2-aminoethyl)-1,3-propanediamine**.

Property	Value
Appearance	Colorless to Almost colorless clear liquid
Form	Liquid
Density	0.96 g/mL at 25 °C
Boiling Point	142-145 °C at 8 mmHg
Flash Point	110 °C (230 °F) - closed cup
Refractive Index	n _{20/D} 1.494

Experimental Protocols: Safe Handling and Emergency Procedures

Given the corrosive nature of **N,N'-Bis(2-aminoethyl)-1,3-propanediamine**, strict adherence to safety protocols is mandatory.

Handling and Storage

- Handling: Handle in a well-ventilated area.[11] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, protective clothing, and eye/face protection.[2][3][5] Avoid breathing vapors or mists.[5] Do not ingest.[5] Wash hands thoroughly after handling.[2][3]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[5] Keep in a corrosives area and store locked up.[2][3][5] Incompatible materials include strong oxidizing agents.[5]

First-Aid Measures

Immediate medical attention is required in case of exposure.

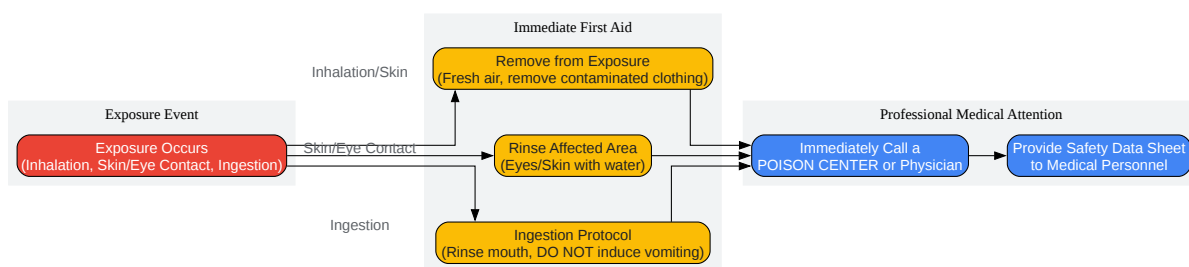
Exposure Route	First-Aid Protocol
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician. [2] [3]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower. Wash off with soap and plenty of water. Consult a physician. [2] [3] [5]
Eye Contact	Rinse cautiously with water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a physician. [2] [3] [5]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician immediately. [2] [3] [5]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Evacuate personnel to safe areas.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods for Cleaning Up: Soak up with inert absorbent material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.[\[5\]](#)

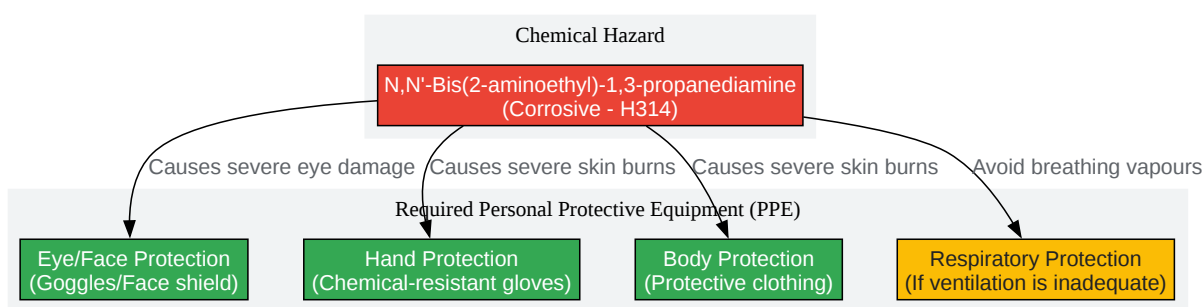
Visualizations

The following diagrams illustrate key safety workflows and relationships for handling **N,N'-Bis(2-aminoethyl)-1,3-propanediamine**.



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Caption: Emergency response workflow for exposure to **N,N'-Bis(2-aminoethyl)-1,3-propanediamine**.



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Caption: Logical relationship between chemical hazards and required personal protective equipment.

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